

Technical Guide: Safety and Handling of 4-(tert-Butyl)-2,6-difluorophenol

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Compound of Interest

Compound Name: 4-(tert-Butyl)-2,6-difluorophenol

Cat. No.: B13684805

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Disclaimer: No specific Safety Data Sheet (SDS) for **4-(tert-Butyl)-2,6-difluorophenol** could be located. The following guide has been compiled using data from structurally similar compounds, including 2,6-difluorophenol, 2,6-di-tert-butylphenol, and 4-tert-butylphenol. This information should be used as a precautionary guideline only and is not a substitute for a compound-specific risk assessment. Researchers and drug development professionals should handle **4-(tert-Butyl)-2,6-difluorophenol** with caution, assuming it may share hazards with its structural analogs.

This technical guide provides an overview of the potential safety and handling precautions for **4-(tert-Butyl)-2,6-difluorophenol**, based on data from its structural analogs. It is intended for an audience of researchers, scientists, and drug development professionals.

Physicochemical and Hazard Data Comparison

Quantitative data for **4-(tert-Butyl)-2,6-difluorophenol** and its analogs are summarized below. The data for the target compound are computed estimates, while the data for the analogs are from experimental sources.

Table 1: Physicochemical Properties

Property	4-(tert-Butyl)-2,6-difluorophenol (Computed)			
	2,6-Difluorophenol	2,6-Di-tert-butylphenol	4-tert-Butylphenol	
Molecular Formula	C ₁₀ H ₁₂ F ₂ O ^[1]	C ₆ H ₄ F ₂ O ^[2]	C ₁₄ H ₂₂ O ^[3]	C ₁₀ H ₁₄ O
Molecular Weight	186.20 g/mol ^[1]	130.1 g/mol	206.33 g/mol ^[3]	150.22 g/mol
Melting Point	Not Available	38 - 42 °C ^[2]	35 - 38 °C ^[4]	96 - 100 °C ^[5]
Boiling Point	Not Available	59 - 61 °C @ 17 mmHg ^[2]	253 °C ^[4]	236 - 238 °C ^[5]
Flash Point	Not Available	Not Available	118 °C ^[4]	113 °C ^[5]
Solubility	Not Available	Not Available	Insoluble ^[3]	Not Available

Table 2: Hazard Identification Summary

Hazard Statement	2,6-Difluorophenol	2,6-Di-tert-butylphenol	4-tert-Butylphenol
Acute Toxicity (Oral)	Toxic if swallowed[6]	Harmful if swallowed[4]	-
Acute Toxicity (Dermal)	Toxic in contact with skin[6]	-	-
Skin Corrosion/Irritation	Causes severe skin burns and eye damage[6][7]	Causes skin irritation[4]	Causes skin irritation[5]
Serious Eye Damage/Irritation	Causes serious eye damage[6][7]	Causes eye irritation[3]	Causes serious eye damage[5]
Respiratory Irritation	May cause respiratory irritation[6]	Causes respiratory tract irritation[3]	-
Reproductive Toxicity	-	-	Suspected of damaging fertility[5]
Aquatic Hazard	-	Toxic to aquatic life with long lasting effects[4]	Toxic to aquatic life

Experimental Protocols

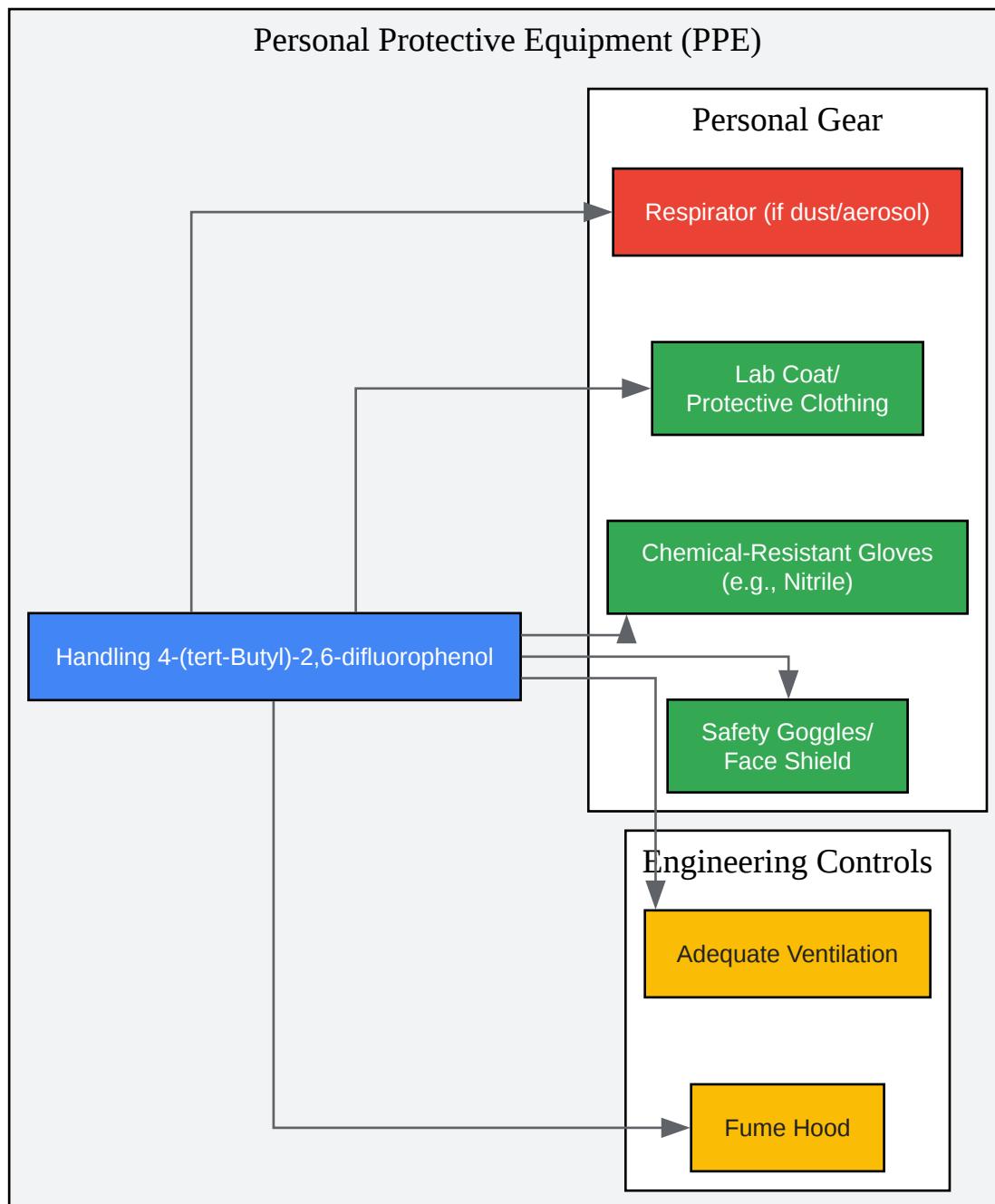
No specific experimental protocols for the safety assessment of **4-(tert-Butyl)-2,6-difluorophenol** were found in the available literature. Standard methodologies such as those outlined by the OECD for testing chemical hazards should be employed to determine the specific toxicological and ecotoxicological properties of this compound.

Safety and Handling Precautions

Based on the hazards identified for analogous compounds, the following precautions are recommended when handling **4-(tert-Butyl)-2,6-difluorophenol**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following diagram outlines general PPE recommendations.



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Figure 1. Recommended Personal Protective Equipment.

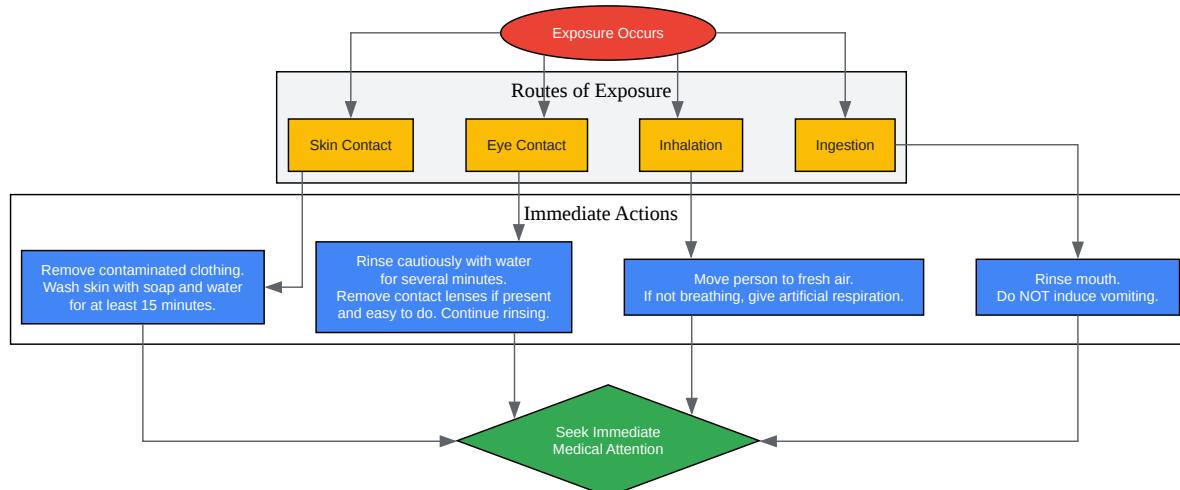
Handling and Storage

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood.[7] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2] Wash hands thoroughly after handling. [2] Keep away from heat, sparks, and open flames.[7]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2] Keep away from strong oxidizing agents and strong bases.[2]

Emergency Procedures

First Aid Measures

The following diagram outlines the general first aid procedures for exposure to substituted phenols.



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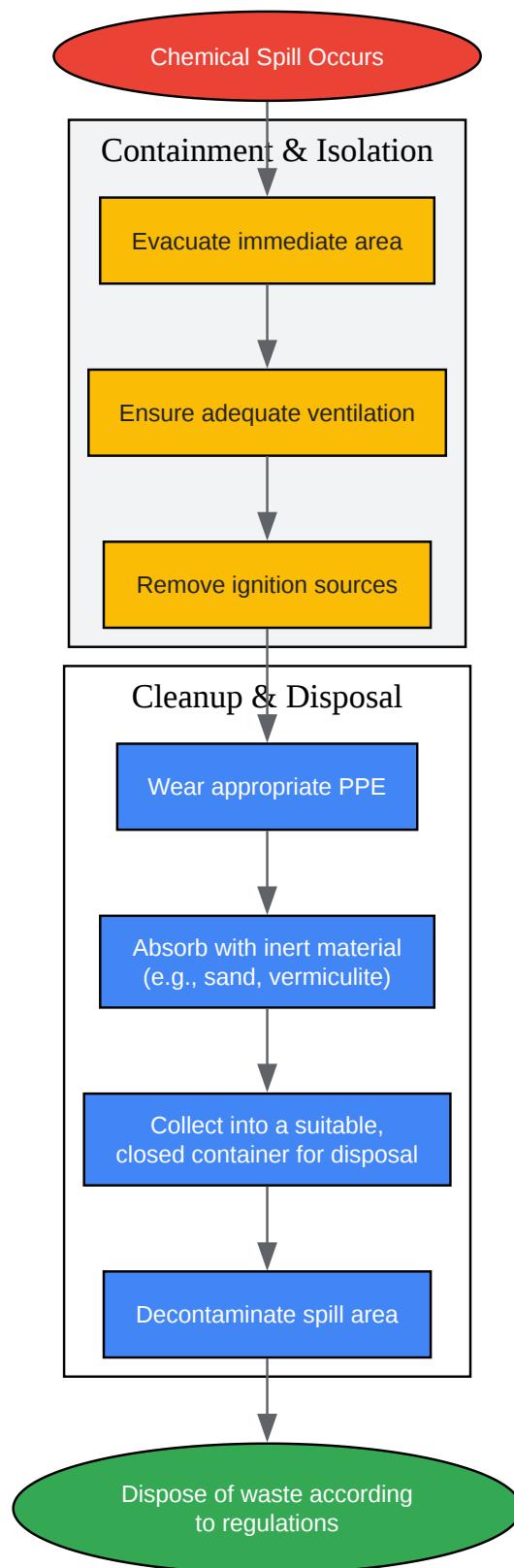
Figure 2. First Aid Procedures for Exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[4]
- Specific Hazards: Combustion may produce carbon monoxide, carbon dioxide, and hydrogen fluoride.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Accidental Release Measures

The following workflow outlines the general procedure for handling a chemical spill.



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Figure 3. Chemical Spill Response Workflow.

Conclusion

While a specific safety data sheet for **4-(tert-Butyl)-2,6-difluorophenol** is not readily available, a conservative approach to its handling is warranted based on the known hazards of its structural analogs. It should be treated as a substance that is potentially toxic, corrosive to skin and eyes, and may have reproductive toxicity effects. Adherence to the safety precautions outlined in this guide, including the use of appropriate personal protective equipment and engineering controls, is essential to minimize risk. A thorough, compound-specific risk assessment should be conducted before its use in any experimental setting.

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